

Application Notes and Protocols for Preparing TD034 Stock Solution

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Compound of Interest

Compound Name: TD034

Cat. No.: B15545039

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Introduction

TD034 is a potent and selective, reversible, and noncovalent inhibitor of histone deacetylase 11 (HDAC11), with an IC₅₀ of 5.1 nM and a K_i of 1.5 nM.^{[1][2]} It does not show significant inhibition of other HDACs or sirtuins. The mechanism of action of **TD034** involves the inhibition of the defatty acylation of Serine Hydroxymethyltransferase 2 (SHMT2), a known substrate of HDAC11.^{[1][2]} Furthermore, **TD034** has been observed to decrease the levels of Yes-associated protein 1 (YAP1).^{[1][2]} Due to its role in fundamental cellular processes, **TD034** is a valuable tool for research, particularly in the study of lung cancer.^{[1][2]} Accurate and reproducible preparation of a stable stock solution is critical for ensuring the reliability of experimental results. This document provides a detailed protocol for the preparation of **TD034** stock solutions for in vitro research applications.

Data Presentation

The following table summarizes the key physicochemical and storage information for **TD034**.

Parameter	Value	Source
Chemical Name	(3S,6S,9S,15aR)-6,9-Dibenzyl-3-(6-oxo-6-((2S,3R)-3-undecyloxiran-2-yl)hexyl)octahydro-2H-pyrido[1,2-a][1][3][4][5]tetraazacyclododecine-1,4,7,10(3H,12H)-tetraone	[6]
Molecular Formula	C45H64N4O6	[1]
Molecular Weight	757.01 g/mol	[1]
CAS Number	3030718-42-1	[1][6]
Purity	>98% (HPLC)	[6]
Appearance	Solid	N/A
Storage of Solid	Refrigerator (4°C)	[6]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[3][7][8]
Storage of Stock Solution	Aliquot and store at -20°C (up to 1 month) or -80°C (up to 6 months)	[6]

Experimental Protocols

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling chemical compounds and solvents.
- Perform all weighing and solution preparation steps in a chemical fume hood or a well-ventilated area.
- DMSO can facilitate the absorption of other chemicals through the skin. Handle with care.

Materials and Equipment

- **TD034** solid powder
- Anhydrous or molecular sieve-dried Dimethyl sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes (e.g., 1.5 mL or 2 mL), preferably amber or protected from light
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Sonicator (optional, for aiding dissolution)
- -20°C and -80°C freezers for storage

Protocol for Preparation of a 10 mM TD034 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **TD034** in DMSO.

1. Calculation of Required Mass:

To prepare a 10 mM stock solution, the required mass of **TD034** must be calculated using its molecular weight (757.01 g/mol).

- Formula: $\text{Mass (mg)} = \text{Molarity (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
- For 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 757.01 \text{ g/mol} / 1000$
 - $\text{Mass (mg)} = 7.57 \text{ mg}$

2. Weighing of **TD034**:

- Place a sterile, empty microcentrifuge tube on the analytical balance and tare the balance.

- Carefully weigh out approximately 7.57 mg of **TD034** powder and transfer it into the tared microcentrifuge tube. Record the exact weight.

3. Dissolution in DMSO:

- Based on the actual recorded weight of the **TD034** powder, calculate the precise volume of DMSO required to achieve a 10 mM concentration.
 - Formula: Volume of DMSO (mL) = [Mass of **TD034** (mg) / 757.01 (g/mol)] / 10 (mM)
- Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **TD034** powder.

4. Ensuring Complete Dissolution:

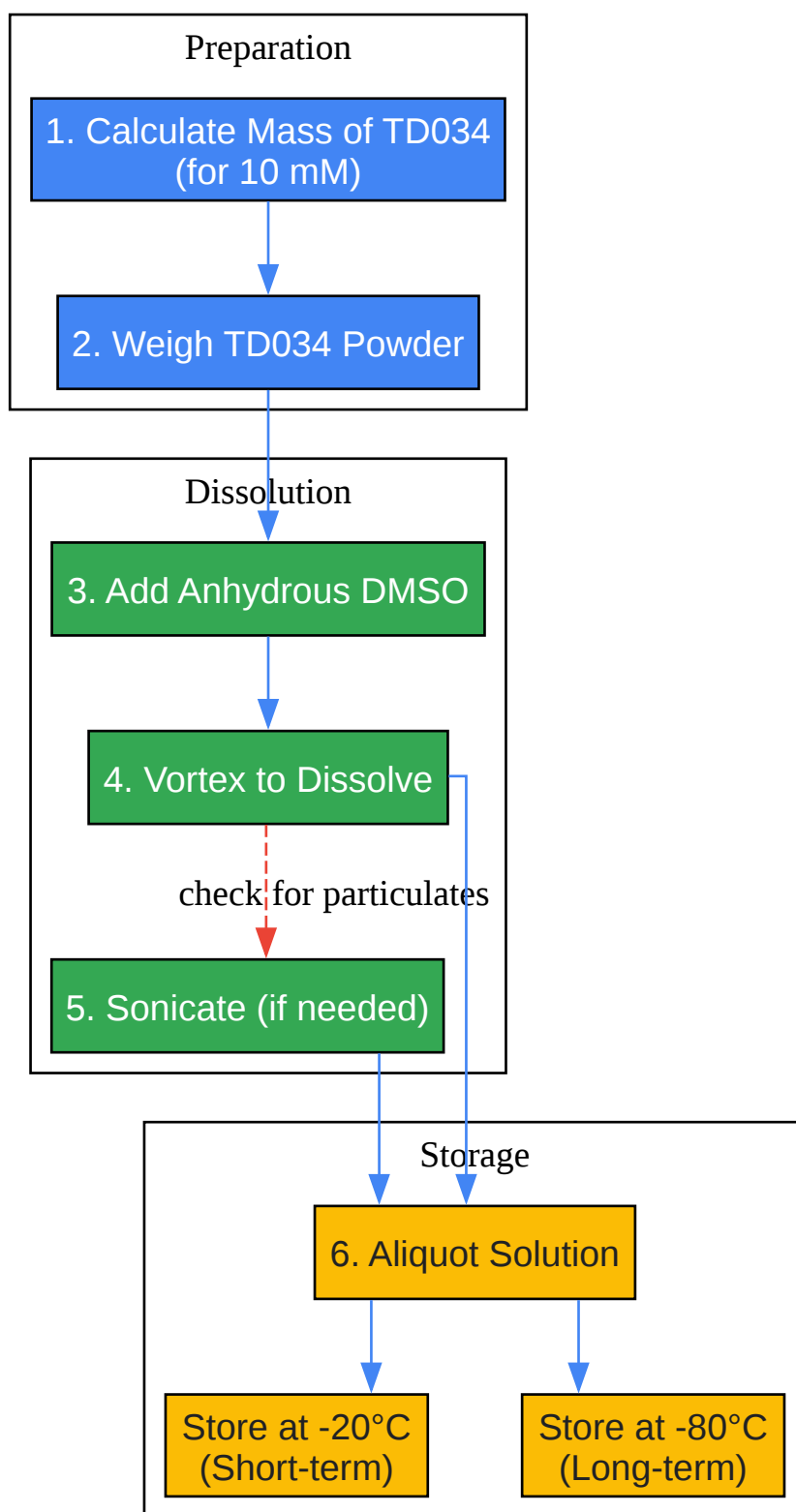
- Tightly cap the microcentrifuge tube.
- Vortex the solution for several minutes until the **TD034** powder is completely dissolved.
- Visually inspect the solution against a light source to ensure there are no visible particulates. If particulates remain, sonicate the tube for 5-10 minutes in a water bath sonicator.

5. Storage of the Stock Solution:

- For frequent use, the stock solution can be stored at -20°C for up to one month.
- For long-term storage, it is recommended to prepare single-use aliquots and store them at -80°C for up to six months.
- Avoid repeated freeze-thaw cycles to maintain the stability and efficacy of the compound.

Visualizations

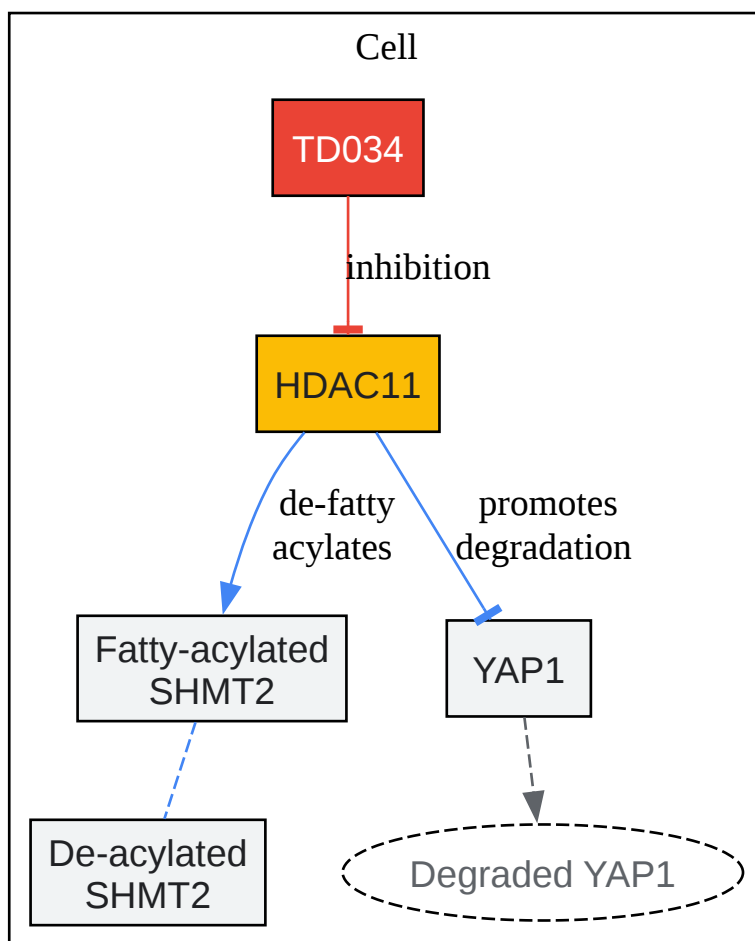
Experimental Workflow for TD034 Stock Solution Preparation



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Caption: Workflow for preparing **TD034** stock solution.

TD034 Signaling Pathway



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Caption: **TD034** inhibits HDAC11, affecting SHMT2 and YAP1.

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- To cite this document: BenchChem. [Application Notes and Protocols for Preparing TD034 Stock Solution]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15545039/docs#application-notes-and-protocols-for-preparing-td034-stock-solution\]](https://www.benchchem.com/product/b15545039/docs#application-notes-and-protocols-for-preparing-td034-stock-solution)

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